

Advanced Neurochemical Characterization of P-88-8991

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Compound of Interest

Compound Name: P-88-8991
CAS No.: 133454-55-4
Cat. No.: B1671728

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Application Note & Technical Guide

Introduction & Pharmacological Context

P-88-8991 (also known as P88 or Hydroxy-Iloperidone) is the major active metabolite of the atypical antipsychotic Iloperidone (Fanapt). In neuropharmacological research, **P-88-8991** is critical because it retains a receptor binding profile partially distinct from, yet complementary to, its parent compound.

Unlike many metabolites that are pharmacologically inert, **P-88-8991** exhibits nanomolar to sub-nanomolar affinity for a specific subset of G-Protein Coupled Receptors (GPCRs). It acts primarily as an antagonist at:

- 5-HT_{2A} Serotonin Receptors: (Highest affinity, nM)
- α -Adrenergic Receptors: (nM)

- Dopamine D2A Receptors: (

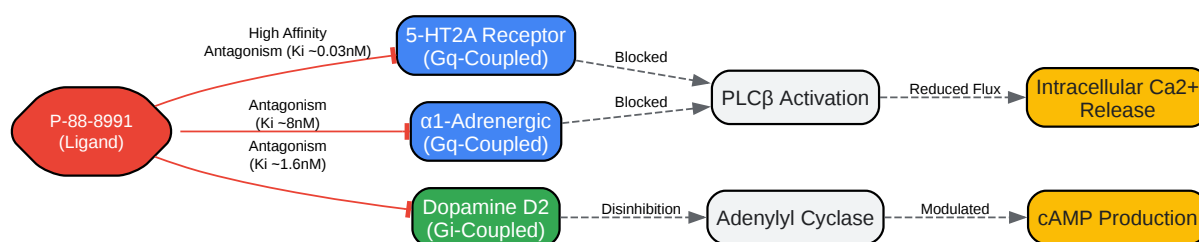
nM)

This guide provides high-fidelity protocols for researchers characterizing **P-88-8991**. It moves beyond simple "recipe" lists to ensure data robustness through rigorous controls and mechanistic validation.

Mechanistic Visualization: Receptor Interaction Profile

The following diagram illustrates the multi-target antagonism of **P-88-8991**. It highlights the blockade of Gq-coupled pathways (5-HT_{2A},

) and Gi-coupled pathways (D2), which underpins its neuroleptic efficacy.



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Figure 1: Pharmacodynamic profile of **P-88-8991** showing concurrent antagonism of serotonergic, adrenergic, and dopaminergic signaling pathways.

Protocol A: High-Affinity Radioligand Competition Binding

Objective: To determine the affinity constant (

) of **P-88-8991** for the 5-HT_{2A} receptor. Rationale: Given the sub-nanomolar affinity of **P-88-8991** for 5-HT_{2A}, this assay requires precise titration to avoid ligand depletion artifacts. We utilize [

H]-Ketanserin, a selective 5-HT_{2A} antagonist radioligand.

Materials

- Membrane Source: CHO-K1 or HEK293 cells stably expressing human 5-HT_{2A} receptors.

- Radioligand: [

H]-Ketanserin (Specific Activity: 60–80 Ci/mmol).

- Test Compound: **P-88-8991** (dissolved in 100% DMSO to 10 mM stock).

- Non-Specific Binding (NSB) Control: Mianserin (10 µM final).

- Assay Buffer: 50 mM Tris-HCl, 5 mM MgCl

, pH 7.4.

Step-by-Step Methodology

- Compound Preparation (Serial Dilution):

- Prepare a 10-point concentration series of **P-88-8991** in DMSO.

- Range: 10

M to 10

M.

- Critical Step: Ensure final DMSO concentration in the assay well is <1% to prevent solvent interference with membrane integrity.

- Assay Assembly (96-well format):

- Total Binding (TB): Add 25 µL Assay Buffer.

- Non-Specific Binding (NSB): Add 25 μ L Mianserin (10 μ M).
- Test: Add 25 μ L of **P-88-8991** dilutions.
- Radioligand: Add 25 μ L [

H]-Ketanserin (Final concentration: 1.0 nM, approx.

)].
- Membranes: Initiate reaction by adding 200 μ L membrane suspension (10–20 μ g protein/well).
- Incubation:
 - Incubate for 60 minutes at 27°C.
 - Why: 5-HT_{2A} kinetics are temperature sensitive; 27°C offers a balance between rapid equilibrium and protein stability compared to 37°C.
- Termination & Harvesting:
 - Rapidly filter through GF/B glass fiber filters (pre-soaked in 0.3% polyethyleneimine to reduce non-specific binding).
 - Wash 3x with ice-cold wash buffer (50 mM Tris-HCl, pH 7.4).
 - Note: Rapid washing (<10 seconds total) is crucial to prevent dissociation of the bound complex.
- Quantification:
 - Dry filters, add liquid scintillation cocktail, and count radioactivity (CPM) using a beta-counter.

Data Analysis

Calculate the

using the Cheng-Prusoff equation:

- Expected Result: **P-88-8991** should exhibit a
of 0.03 – 0.1 nM at the 5-HT_{2A} receptor [1].

Protocol B: Functional Antagonism (Calcium Flux Assay)

Objective: To verify that **P-88-8991** acts as a functional antagonist inhibiting 5-HT-induced Calcium release. Rationale: Binding does not equal function. Since 5-HT_{2A} couples to G

, activation triggers IP₃ production and intracellular Ca

release. This assay measures the ability of **P-88-8991** to blunt this response.

Materials

- Cells: CHO-K1-h5-HT_{2A} cells.
- Dye: Fluo-4 AM or Fura-2 (Calcium indicators).
- Agonist: Serotonin (5-HT) or DOI (selective 5-HT_{2A} agonist).
- Instrument: FLIPR (Fluorometric Imaging Plate Reader) or standard fluorescence microplate reader.

Step-by-Step Methodology

- Cell Loading:
 - Seed cells in black-wall, clear-bottom 96-well plates (50,000 cells/well).
 - Incubate with Fluo-4 AM dye loading buffer for 45 minutes at 37°C.
- Pre-Incubation (Antagonist Challenge):
 - Add **P-88-8991** (various concentrations) to the cells.
 - Incubate for 15 minutes at room temperature.

- Scientific Integrity: This pre-incubation allows **P-88-8991** to occupy the receptors before the agonist competes.
- Agonist Injection & Measurement:
 - Place plate in the reader.
 - Inject an EC

concentration of Serotonin (typically 100 nM - 1 μ M depending on cell line sensitivity).
 - Why EC

? Using a sub-maximal agonist concentration ensures the assay is sensitive enough to detect competitive antagonism.
- Readout:
 - Measure fluorescence (Ex/Em: 494/516 nm) in real-time (1 second intervals) for 60-90 seconds.
- Analysis:
 - Calculate the reduction in Peak Fluorescence relative to the "Agonist Only" control.
 - Plot % Inhibition vs. Log[**P-88-8991**] to determine

Comparative Data Summary

The following table summarizes the affinity profile of **P-88-8991** compared to its parent, lloperidone. Note the retained high affinity for 5-HT_{2A}, which is a hallmark of this scaffold.

Receptor Target	Ligand Used	P-88-8991 Affinity (nM)	Iloperidone Affinity (nM)	Physiological Relevance
5-HT _{2A}	[³ H]Ketanserin	0.03 – 0.1	0.2 – 0.4	Antipsychotic efficacy; Negative symptoms improvement
-Adrenergic	[³ H]Prazosin	6.0 – 8.0	0.3 – 0.5	Potential for orthostatic hypotension (Side effect)
Dopamine D _{2A}	[³ H]Spiperone	1.6 – 7.8	3.0 – 5.0	Antipsychotic efficacy; Positive symptoms control
-Adrenergic	[³ H]Rauwolscine	1.3 – 7.8	~3.0	Cognitive modulation

Data compiled from Subramanian et al. [1] and Cayman Chemical Product Data [2].

References

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